

Methyllithium (CAS 917-54-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyllithium

Cat. No.: B1224462

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Methyllithium (CH_3Li) is the simplest organolithium reagent, identified by CAS number 917-54-4.[1][2][3] It is a cornerstone reagent in organic and organometallic chemistry, prized for its dual functionality as a potent nucleophile and a strong base.[4][5][6] These characteristics make it indispensable for constructing complex molecular architectures, particularly in the synthesis of active pharmaceutical ingredients (APIs) and for the creation of diverse molecular libraries for drug screening.[4] However, its high reactivity also renders it pyrophoric, catching fire spontaneously in air, and it reacts violently with water.[3][7][8] Therefore, all operations involving **methyllithium** demand strict anhydrous and inert atmosphere techniques.[1][3]

This guide provides an in-depth overview of **methyllithium**, covering its properties, safety protocols, synthesis, and applications, with a focus on providing actionable information for professionals in research and drug development.

Physicochemical and Safety Properties

Methyllithium is commercially available as a solution, typically in ethers like diethyl ether or diethoxymethane.[1][9] Its properties can vary slightly depending on the solvent and whether it is complexed with lithium halides.

Table 1: Physicochemical Properties of **Methyllithium**

Property	Value	Source(s)
CAS Number	917-54-4	[1] [2] [3]
Molecular Formula	CH ₃ Li	[1] [2]
Molar Mass	21.98 g/mol	[1] [3]
Appearance	Colorless to yellowish solution	[9]
Structure	Oligomeric; forms tetrameric or hexameric clusters in solution and solid state.	[1] [3]
Solubility	Soluble in diethyl ether and tetrahydrofuran; insoluble in alkanes.	[1] [9]
Density	~0.846 g/mL (for 3.1M solution in diethoxymethane at 25 °C)	
Storage Temperature	2-8°C (Refrigerated)	[7] [10]

Table 2: Hazard and Safety Information

Identifier	Rating/Statement	Source(s)
NFPA 704	Health: 3, Flammability: 4, Instability: 2, Special: W (Reacts with water)	[3]
Signal Word	Danger	[11]
Hazard Statements	H250: Catches fire spontaneously if exposed to air. H260: In contact with water releases flammable gases which may ignite spontaneously. H314: Causes severe skin burns and eye damage.	[8]
Key Hazards	Pyrophoric, Water-reactive, Corrosive, Air-sensitive.	[3][7]

Experimental Protocols: Safe Handling and Use

Due to its hazardous nature, a strict Standard Operating Procedure (SOP) must be followed when handling **methyllithium**.

General Handling and Storage Protocol

- Work Area: All manipulations must be performed in a certified chemical fume hood or a glove box with an inert atmosphere (argon or nitrogen).[10][12] A safety shield should be in place. [13]
- Personal Protective Equipment (PPE): Wear a flame-retardant lab coat, safety goggles, and appropriate chemical-resistant gloves (nitrile gloves are common).[7][10]
- Inert Atmosphere: **Methyllithium** solutions are typically supplied in Sure/Seal™ bottles, which have a septum-lined cap to allow for transfer under an inert atmosphere.[12] Always maintain a positive pressure of an inert gas (e.g., argon or nitrogen) when accessing the reagent.[10][13]

- Storage: Store containers tightly closed in a dry, cool, and well-ventilated area, away from sources of ignition, water, and incompatible substances.[7][8] Containers must be carefully resealed and kept upright.[10] Recommended storage is in a refrigerator designated for flammables (2-8°C).[7][10]
- Static Discharge: Take precautionary measures against static discharges; all equipment must be grounded.[7][14]

Reagent Transfer Protocol (Syringe or Cannula)

- Preparation: Secure the Sure/Seal™ bottle containing **methyllithium** and the receiving flask (oven-dried and cooled under inert gas) in the fume hood.
- Inert Gas Line: Puncture the septum of the **methyllithium** bottle with a needle connected to a source of inert gas to create a positive pressure. Puncture the septum of the receiving flask with a vent needle to allow gas to escape.
- Transfer:
 - Syringe: Use a clean, dry, gas-tight syringe. Flush the syringe with inert gas before drawing up the desired volume of the **methyllithium** solution. Quickly transfer the solution to the receiving flask.
 - Cannula: For larger volumes, use a double-tipped needle (cannula). Insert one end of the cannula through the septum into the **methyllithium** solution (below the liquid level) and the other end into the receiving flask. The positive pressure in the reagent bottle will force the liquid through the cannula into the receiving flask.[13]
- Completion: Once the transfer is complete, remove the syringe or cannula, followed by the inert gas needle from the receiving flask, and finally the needle from the reagent bottle. Replace the plastic cap on the reagent bottle for long-term storage.[12]

Quenching and Disposal Protocol

Unused or residual **methyllithium** must be safely quenched.

- Dilution: Dilute the **methyllithium**-containing residue with an unreactive, high-boiling solvent like heptane or toluene.[10]

- Cooling: Place the flask in an ice-water bath to manage the exothermic reaction.
- Slow Addition: Slowly and carefully add a less reactive alcohol, such as isopropanol, to the stirred solution.[10]
- Final Quench: After the initial reaction subsides, add methanol, followed by the very slow addition of water to ensure all reactive material is destroyed.[10]
- Disposal: The resulting non-reactive solution must be disposed of as hazardous waste according to institutional guidelines.[10][14]

Synthesis and Applications in Drug Development

Methyllithium is typically prepared via the reaction of a methyl halide with lithium metal in an ether solvent.[1][3]

- From Methyl Bromide: $2 \text{ Li} + \text{MeBr} \rightarrow \text{LiMe} + \text{LiBr}$ This method produces **methyllithium** complexed with lithium bromide, which can influence its reactivity.[1][3][13]
- From Methyl Chloride: $2 \text{ Li} + \text{MeCl} \rightarrow \text{LiMe} + \text{LiCl}$ This process yields "halide-free" or "low-halide" **methyllithium** because lithium chloride is poorly soluble in diethyl ether and precipitates out.[1][3][13] This form is often more reactive.[9]

In pharmaceutical synthesis, **methyllithium**'s dual role is critical:

- As a Nucleophile: It excels at forming new carbon-carbon bonds.[2][4] A primary application is its addition to carbonyl groups (ketones and aldehydes) to produce tertiary and secondary alcohols, respectively.[3][15] This reaction is fundamental for building the carbon skeletons of drug molecules.[4]
- As a Strong Base: It is used for deprotonation, creating other reactive intermediates such as enolates, which are key in stereoselective alkylation reactions to form chiral compounds.[4][5]

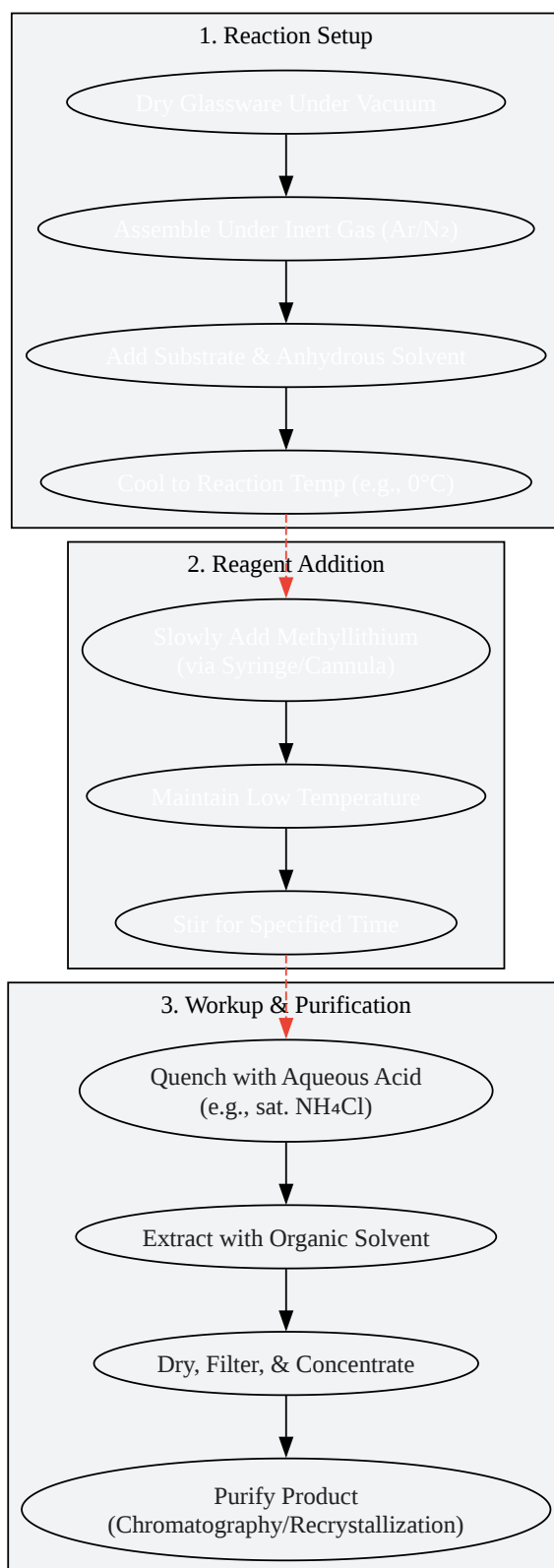
Key Experimental Methodologies

Protocol: Nucleophilic Addition to a Ketone (e.g., Benzophenone)

This protocol outlines a general procedure for the methylation of a ketone to form a tertiary alcohol.

- **Reaction Setup:** Under an argon atmosphere, add a solution of benzophenone in anhydrous diethyl ether to a flame-dried, three-necked flask equipped with a magnetic stirrer, a thermometer, and a rubber septum. Cool the flask to 0°C using an ice-water bath.
- **Reagent Addition:** While stirring, slowly add a solution of **methyllithium** (e.g., 1.6 M in diethyl ether) dropwise via syringe. Maintain the internal temperature below 5°C. The reaction is highly exothermic.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at 0°C for 1 hour. Progress can be monitored by Thin Layer Chromatography (TLC).
- **Aqueous Workup (Quenching):** Once the reaction is complete, slowly and carefully quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH₄Cl) while keeping the flask in the ice bath.[\[15\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer with brine, dry it over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure.
- **Purification:** The crude product (1,1-diphenylethanol) can be purified by recrystallization or column chromatography.

Visualizations



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Diagram 1: A typical experimental workflow for using **methyllithium** in synthesis.

// Reactants ketone [label=<

R

C=O / R'

“

]; meli [label="CH₃⁻ Li⁺"];

// Intermediates alkoxide [label=<

RCH₃ / C—O⁻ Li⁺ / R'

“

];

// Products alcohol [label=<

RCH₃ / C—OH / R'

“

];

// Steps step1 [shape=box, style=filled, label="Step 1: Nucleophilic Attack", fillcolor="#4285F4", fontcolor="#FFFFFF"]; step2 [shape=box, style=filled, label="Step 2: Acid Workup (H₃O⁺)",


```
fillcolor="#34A853", fontcolor="#FFFFFF");
```

```
// Edges {ketone, meli} -> step1 [style=invis]; step1 -> alkoxide [label="Forms Lithium Alkoxide",  
fontsize=9, fontcolor="#202124"]; alkoxide -> step2 [style=invis]; step2 -> alcohol  
[label="Protonation", fontsize=9, fontcolor="#202124"]; }
```

Diagram 2: Reaction mechanism of **methyllithium** addition to a ketone.

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Diagram 3: Logical relationship of safety procedures for handling **methyllithium**.

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References

- 1. Methyllithium [chemeurope.com]
- 2. CAS 917-54-4: Methyllithium | CymitQuimica [cymitquimica.com]
- 3. Methyllithium - Wikipedia [en.wikipedia.org]
- 4. nbinnno.com [nbinnno.com]
- 5. nbinnno.com [nbinnno.com]
- 6. proprep.com [proprep.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. echemi.com [echemi.com]
- 9. Methyllithium | 917-54-4 [chemicalbook.com]
- 10. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 11. fishersci.com [fishersci.com]
- 12. ehs.ucr.edu [ehs.ucr.edu]

- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. fishersci.com [fishersci.com]
- 15. masterorganicchemistry.com [masterorganicchemistry.com]
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